

Technical Guide: p-Tolyl- β -D-glucuronide - Certificate of Analysis and Purity Assessment

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Compound of Interest

Compound Name: *p-Tolyl-ss-D-glucuronide*

Cat. No.: *B15502209*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the critical quality attributes of p-Tolyl- β -D-glucuronide, a significant metabolite of p-cresol. The document outlines a typical Certificate of Analysis, details the analytical methodologies used to determine purity and identity, and illustrates the metabolic pathway and analytical workflows.

Certificate of Analysis (Exemplar)

A Certificate of Analysis (CoA) for p-Tolyl- β -D-glucuronide provides a comprehensive summary of its quality and purity. The following table represents a typical CoA, amalgamating data points commonly found for high-purity research-grade material.

Parameter	Specification	Result	Method
Appearance	White to off-white solid	Conforms	Visual Inspection
Identity	Conforms to the structure determined by ^1H NMR	Conforms	^1H NMR Spectroscopy
Purity (HPLC)	$\geq 98.0\%$	99.2%	HPLC-UV (220 nm)
Mass Identity (LC-MS)	Conforms to theoretical mass $[\text{M}-\text{H}]^- = 283.08$	283.08	LC-MS (ESI-)
Residual Solvents	Meets USP <467> requirements	Conforms	Headspace GC-MS
Water Content (Karl Fischer)	$\leq 1.0\%$	0.3%	Karl Fischer Titration
Solubility	Soluble in Ethanol	Soluble	Visual Inspection
Molecular Formula	$\text{C}_{13}\text{H}_{16}\text{O}_7$	$\text{C}_{13}\text{H}_{16}\text{O}_7$	Elemental Analysis
Molecular Weight	284.26 g/mol	284.26 g/mol	Mass Spectrometry

Experimental Protocols

Detailed methodologies are crucial for the replication and verification of analytical results. The following sections describe standard protocols for the key experiments cited in the Certificate of Analysis.

High-Performance Liquid Chromatography (HPLC) for Purity Determination

HPLC is the primary method for assessing the purity of p-Tolyl- β -D-glucuronide. This technique separates the main compound from any potential impurities.

- Instrumentation: Agilent 1260 Infinity II or equivalent HPLC system with a Diode Array Detector (DAD).

- Column: C18 reverse-phase column (e.g., Zorbax Eclipse Plus C18, 4.6 x 150 mm, 5 μ m).
- Mobile Phase A: 0.1% Formic Acid in Water.
- Mobile Phase B: 0.1% Formic Acid in Acetonitrile.
- Gradient Program:
 - 0-2 min: 5% B
 - 2-15 min: 5% to 95% B
 - 15-18 min: 95% B
 - 18-19 min: 95% to 5% B
 - 19-25 min: 5% B
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 220 nm.[\[1\]](#)
- Injection Volume: 10 μ L.
- Sample Preparation: The sample is accurately weighed and dissolved in a 50:50 mixture of water and acetonitrile to a final concentration of 1 mg/mL.

Liquid Chromatography-Mass Spectrometry (LC-MS) for Identity Confirmation

LC-MS is employed to confirm the molecular weight of the compound.

- Instrumentation: Waters ACQUITY UPLC I-Class with a SQ Detector 2 or equivalent.
- Ionization Mode: Electrospray Ionization (ESI) in negative mode.
- Mass Range: m/z 50-500.

- Capillary Voltage: 3.0 kV.
- Cone Voltage: 30 V.
- Source Temperature: 150°C.
- Desolvation Temperature: 400°C.
- Chromatographic Conditions: The HPLC conditions described in section 2.1 are typically used.

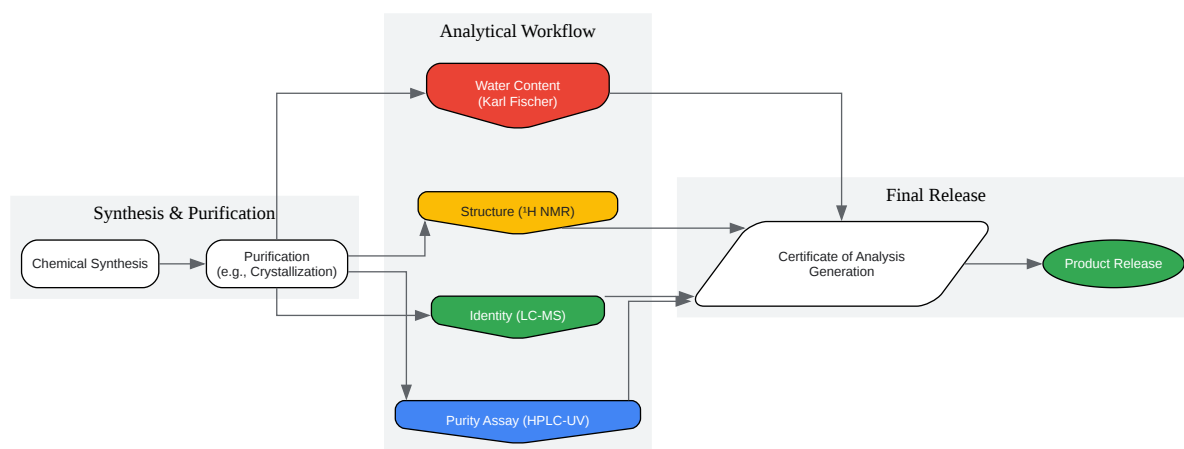
Nuclear Magnetic Resonance (^1H NMR) Spectroscopy for Structural Confirmation

^1H NMR spectroscopy provides detailed information about the chemical structure, confirming the identity and integrity of the molecule.

- Instrumentation: Bruker Avance III 400 MHz spectrometer or equivalent.
- Solvent: Methanol- d_4 (CD_3OD).
- Sample Concentration: 5-10 mg/mL.
- Reference: Tetramethylsilane (TMS) at 0.00 ppm.
- Experiment: A standard proton spectrum is acquired with 16 scans.
- Expected Chemical Shifts: The spectrum should show characteristic peaks for the aromatic protons of the p-tolyl group and the protons of the glucuronic acid moiety.

Visualizations

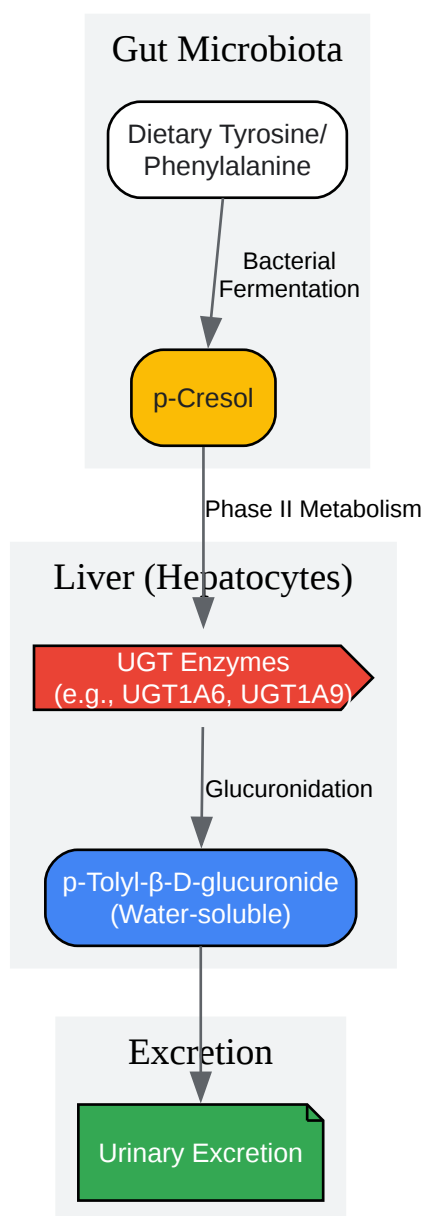
Diagrams are provided to illustrate key processes related to p-Tolyl- β -D-glucuronide.



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Workflow for Quality Control of p-Tolyl-β-D-glucuronide.

p-Tolyl-β-D-glucuronide is a metabolite formed in the body from p-cresol, a product of gut bacteria metabolism. This biotransformation is a crucial detoxification pathway.



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Metabolic pathway of p-Cresol to p-Tolyl-β-D-glucuronide.

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References

- 1. caymanchem.com [caymanchem.com]
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Phone: (601) 213-4426
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